

A Comparative Performance Analysis of Disperse Yellow 54 and Disperse Yellow 64

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Compound of Interest

Compound Name: Disperse yellow 54

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This guide provides a detailed comparative study of the performance characteristics of two commercially significant quinophthalone dyes: **Disperse Yellow 54** (DY 54) and Disperse Yellow 64 (DY 64). Tailored for researchers, scientists, and professionals in drug development and materials science, this document elucidates the chemical properties, synthesis, and performance metrics of these dyes, supported by available data and standardized testing protocols.

Introduction and Chemical Structure

Disperse Yellow 54 and Disperse Yellow 64 are both members of the quinophthalone class of dyes, known for their bright yellow hues and good fastness properties on synthetic fibers, particularly polyester. The core chemical structure consists of a quinoline ring system condensed with a phthalic anhydride moiety. The primary distinction between the two lies in the substitution on the quinoline ring: Disperse Yellow 64 is a brominated derivative of **Disperse Yellow 54**. This structural modification significantly influences their physical and chemical properties, and consequently, their performance in dyeing applications.

Disperse Yellow 54 (C.I. 47020)

- Molecular Formula: $C_{18}H_{11}NO_3$ [\[1\]](#)
- Molecular Weight: 289.28 g/mol [\[1\]](#)
- CAS Number: 12223-85-7[\[1\]](#)

- Chemical Name: 2-(3-hydroxy-2-quinolyl)-1H-indene-1,3(2H)-dione

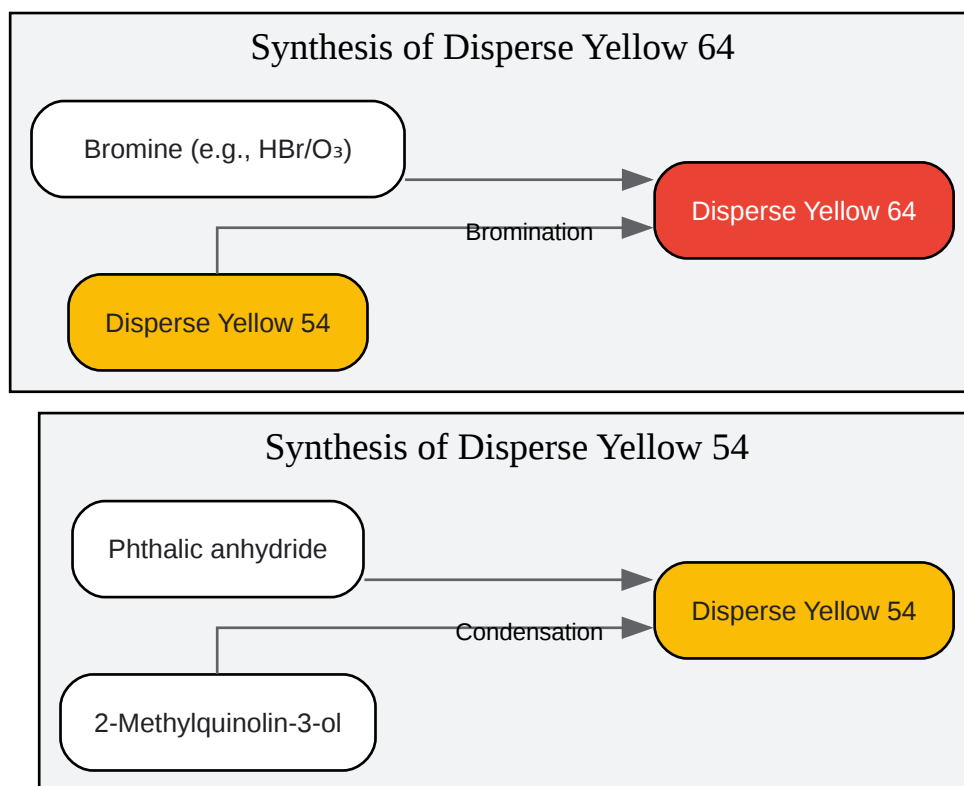
Disperse Yellow 64 (C.I. 47023)

- Molecular Formula: $C_{18}H_{10}BrNO_3$ [2][3]
- Molecular Weight: 368.18 g/mol [2][3]
- CAS Number: 12223-86-8 [2][3]
- Chemical Name: 2-(4-bromo-3-hydroxy-2-quinoliny)-1H-indene-1,3(2H)-dione

The introduction of a bromine atom in Disperse Yellow 64 increases its molecular weight and alters its polarity, which generally leads to enhanced sublimation fastness and higher energy requirements for dyeing.[4]

Synthesis Pathway

The synthesis of these dyes involves the condensation of a substituted quinoline derivative with phthalic anhydride. Disperse Yellow 64 is synthesized from **Disperse Yellow 54** through a bromination reaction.



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Synthesis pathway of **Disperse Yellow 54** and Disperse Yellow 64.

Comparative Performance Data

The performance of disperse dyes is critical for their application in the textile industry. Key performance indicators include various fastness properties, thermal stability, and solubility. The following tables summarize the available data for **Disperse Yellow 54** and Disperse Yellow 64.

Disclaimer: The data presented below is compiled from various sources. Direct comparison should be made with caution as the testing conditions may not have been identical.

Fastness Properties

Fastness properties determine the durability of the color on the dyed fabric when exposed to different environmental conditions. The ratings are typically on a scale of 1 to 5 (or 1 to 8 for light fastness), with higher numbers indicating better fastness.

Table 1: Comparison of Fastness Properties

Property	Test Standard	Disperse Yellow 54	Disperse Yellow 64
Light Fastness	ISO 105-B02	6-7	7
Wash Fastness (Staining)	ISO 105-C06	4	4-5
Wash Fastness (Fading)	ISO 105-C06	4-5	4-5
Perspiration Fastness (Staining)	ISO 105-E04	4-5	4-5
Perspiration Fastness (Fading)	ISO 105-E04	5	5
Rubbing Fastness (Dry)	ISO 105-X12	4	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4	4-5
Sublimation Fastness (Dry Heat)	ISO 105-P01	Moderate	Good

(Data compiled from multiple sources)[\[2\]](#)[\[5\]](#)

From the available data and qualitative descriptions, Disperse Yellow 64 generally exhibits superior light and sublimation fastness compared to **Disperse Yellow 54**.[\[4\]](#)[\[6\]](#) This is a direct consequence of the bromination, which increases the molecule's stability and resistance to thermal degradation.

Physical and Thermal Properties

The thermal stability of a dye is crucial, especially for high-temperature dyeing processes used for polyester. Solubility affects the dye's behavior in the dyebath.

Table 2: Comparison of Physical and Thermal Properties

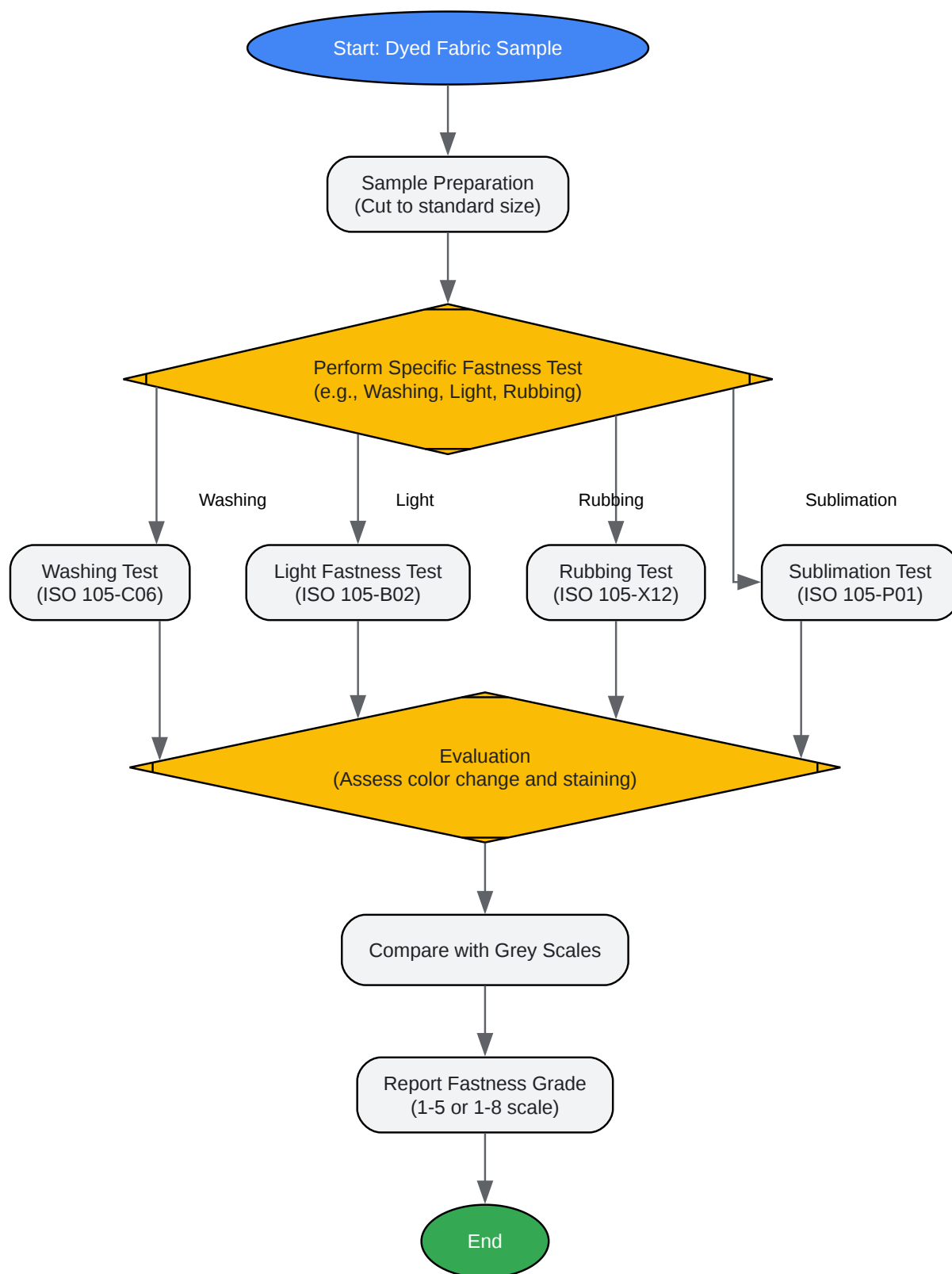
Property	Disperse Yellow 54	Disperse Yellow 64
Appearance	Brown powder[1]	Orange-yellow powder[5]
Solubility in Water	Insoluble[1]	Insoluble[2][5]
Solubility in Organic Solvents	Soluble in strong sulfuric acid and pyridine (when heated), soluble in sulfolane and ethanol.[1]	Soluble in sulfuric acid, acetone, and pyridine; soluble in ethanol.[2][3]
Energy Level	Low energy[4]	Higher energy[4]
Thermal Stability	Less stable to sublimation.[4]	More resistant to sublimation. [4]

The higher energy classification of Disperse Yellow 64 indicates that it requires more energy (higher temperature) for effective dyeing of polyester fibers, which correlates with its improved sublimation fastness.

Experimental Protocols

Standardized experimental protocols are essential for the accurate evaluation and comparison of dye performance. Below are generalized workflows for key performance tests based on ISO standards.

General Workflow for Fastness Testing



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Generalized experimental workflow for dye fastness evaluation.

Key Experimental Details:

- **Light Fastness (ISO 105-B02):** A dyed fabric specimen is exposed to a xenon-arc lamp under specified conditions of temperature and humidity, alongside a set of blue wool standards. The light fastness is assessed by comparing the fading of the specimen to that of the standards.[\[7\]](#)[\[8\]](#)
- **Wash Fastness (ISO 105-C06):** A specimen of the dyed textile, in contact with a multi-fiber adjacent fabric, is laundered under specified conditions of temperature, alkalinity, bleaching, and abrasive action. The change in color of the specimen and the staining of the adjacent fabric are assessed using grey scales.[\[7\]](#)[\[8\]](#)
- **Sublimation Fastness (ISO 105-P01):** The dyed fabric is subjected to a specific temperature (e.g., 180°C or 210°C) for a set time (e.g., 30 seconds) in a heating device. The change in color of the fabric and the staining of an adjacent undyed fabric are evaluated.[\[9\]](#)

Conclusion

In summary, both **Disperse Yellow 54** and Disperse Yellow 64 are effective quinophthalone dyes for synthetic fibers. The key differentiator is the presence of a bromine atom in the structure of Disperse Yellow 64. This substitution leads to:

- **Higher Molecular Weight:** Contributing to lower volatility.
- **Improved Sublimation Fastness:** Making it more suitable for high-temperature dyeing and finishing processes.[\[4\]](#)
- **Enhanced Light Fastness:** Offering better color stability upon exposure to light.
- **Higher Energy Requirement:** Necessitating higher temperatures for optimal dyeing performance.[\[4\]](#)

The choice between **Disperse Yellow 54** and Disperse Yellow 64 will depend on the specific application and the required fastness properties of the final textile product. For applications demanding high thermal stability and excellent light fastness, Disperse Yellow 64 is the superior choice. **Disperse Yellow 54**, being a lower energy dye, may be more suitable for

dyeing processes where lower temperatures are required, provided its fastness properties meet the end-use requirements.

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